

Application Notes and Protocols for the N-Acetylation of Anthranilic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anthranilic acid

Cat. No.: B10759529

[Get Quote](#)

These application notes provide a detailed experimental protocol for the synthesis of N-acetyl**anthranilic acid**, a compound of interest for researchers in organic synthesis and drug development. The following sections outline the reaction, provide a step-by-step procedure, and summarize key quantitative data for this chemical transformation.

Introduction

N-acetylation of **anthranilic acid** is a common laboratory synthesis that involves the reaction of **anthranilic acid** with acetic anhydride.^{[1][2]} The reaction proceeds through a benzisoxazinone intermediate, which is subsequently hydrolyzed to yield the final product, N-acetyl**anthranilic acid**.^{[1][3][4]} This compound is notable for exhibiting triboluminescence, the emission of light upon mechanical stress.^{[1][3][4]}

Experimental Protocol

This protocol is adapted from established laboratory procedures for the synthesis of N-acetyl**anthranilic acid**.^{[1][2][3]}

Materials:

- **Anthranilic acid**
- Acetic anhydride
- Distilled water

- Methanol (chilled)
- Erlenmeyer flask (50 mL or appropriate size)
- Reflux condenser
- Heating source (hot plate)
- Boiling stones
- Buchner funnel and vacuum filtration apparatus
- Melting point apparatus

Procedure:

- **Reaction Setup:** In a fume hood, combine 2.0 g of **anthranilic acid** with 6.0 mL of acetic anhydride in a 50 mL Erlenmeyer flask.^[1] Add a boiling stone to the mixture.
- **Heating:** Gently heat the mixture to a boil on a hot plate and maintain a gentle reflux for 15 minutes.^[1] During this time, the solid **anthranilic acid** should dissolve.
- **Hydrolysis:** Allow the reaction mixture to cool to room temperature. Carefully add 2.0 mL of distilled water to the flask.^[1] A solid may form at this stage.
- **Crystallization:** Gently heat the mixture again until it nearly boils, then allow it to cool slowly to room temperature to promote the formation of well-defined crystals of N-acetyl**anthranilic acid**.^[1]
- **Isolation:** Isolate the crystals by vacuum filtration using a Buchner funnel.^{[1][3]}
- **Washing:** Wash the crystals on the filter paper with a small amount of chilled methanol.^{[1][3]}
- **Drying:** Continue to draw air through the funnel to thoroughly dry the crystals.
- **Characterization:** Weigh the dried product to determine the yield. Measure the melting point of the crystals.

Quantitative Data

The following table summarizes the key quantitative data associated with the N-acetylation of **anthranilic acid**.

Parameter	Value	Reference
Molecular Weight of Anthranilic Acid	137 g/mol	[1]
Molecular Weight of N-acetylanthranilic Acid	179 g/mol	[1]
Melting Point of N-acetylanthranilic Acid	183-185 °C	[3][5]
Reported Yield	94%	[5]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of N-acetylanthranilic acid.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the N-acetylation of **anthranilic acid**.

Reaction Mechanism

The reaction proceeds through a multi-step mechanism.



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for N-acetylation of **anthranilic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. www1.udel.edu [www1.udel.edu]
- 2. webassign.net [webassign.net]
- 3. N-Acetylanthranilic Acid: A Highly Triboluminescent Material - [www.rhodium.ws] [chemistry.mdma.ch]
- 4. pubs.acs.org [pubs.acs.org]
- 5. N-Acetylanthranilic acid synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the N-Acetylation of Anthranilic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10759529#experimental-protocol-for-n-acetylation-of-anthranilic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com